

Technical Support Center: Refining Chromatographic Separation of Furanoid Isomers

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Compound of Interest

Compound Name: *Linalool oxide*

Cat. No.: *B106662*

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Welcome to the technical support center for the chromatographic separation of furanoid isomers. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions related to the complex process of separating these isomeric compounds.

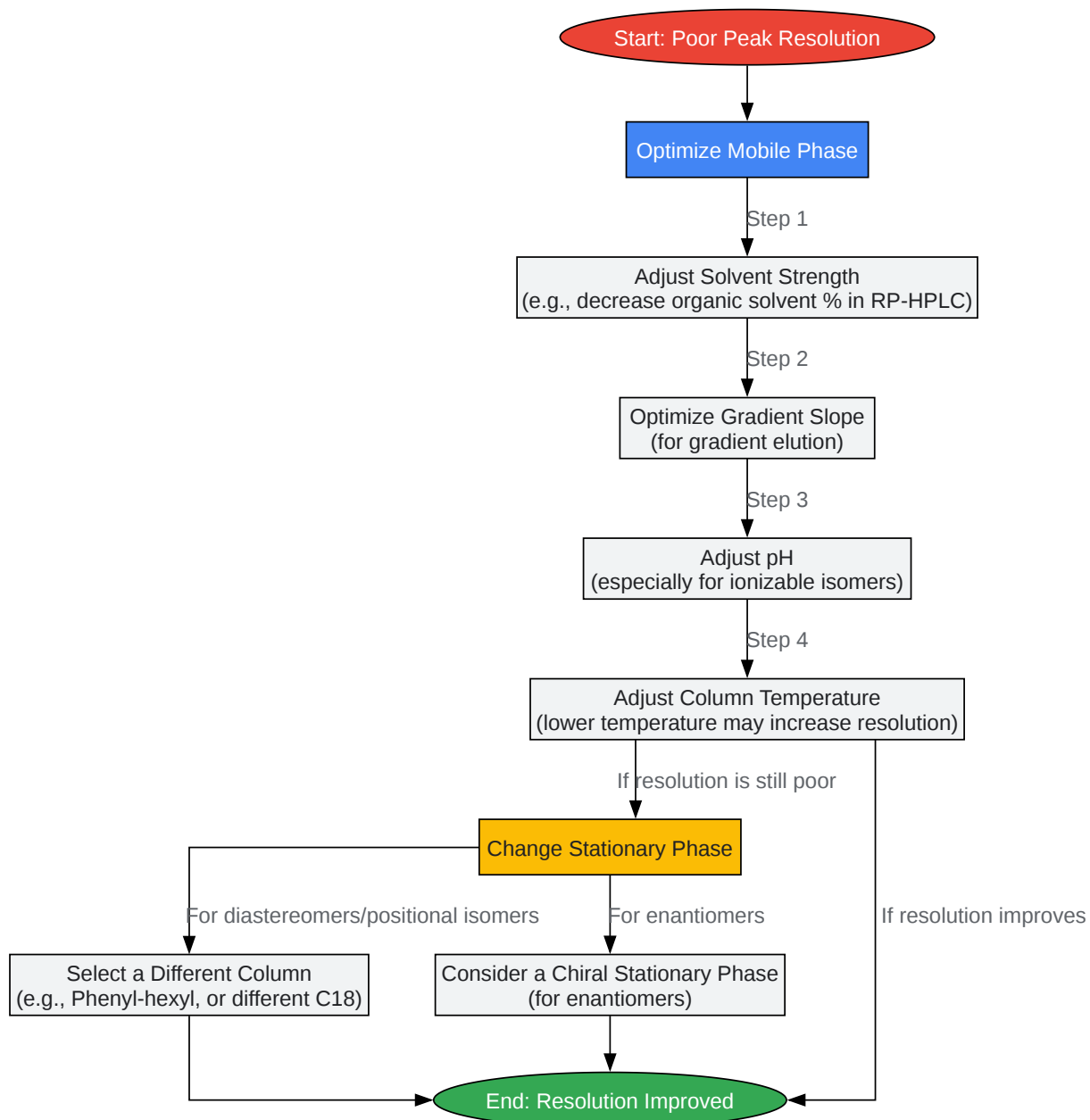
Troubleshooting Guides

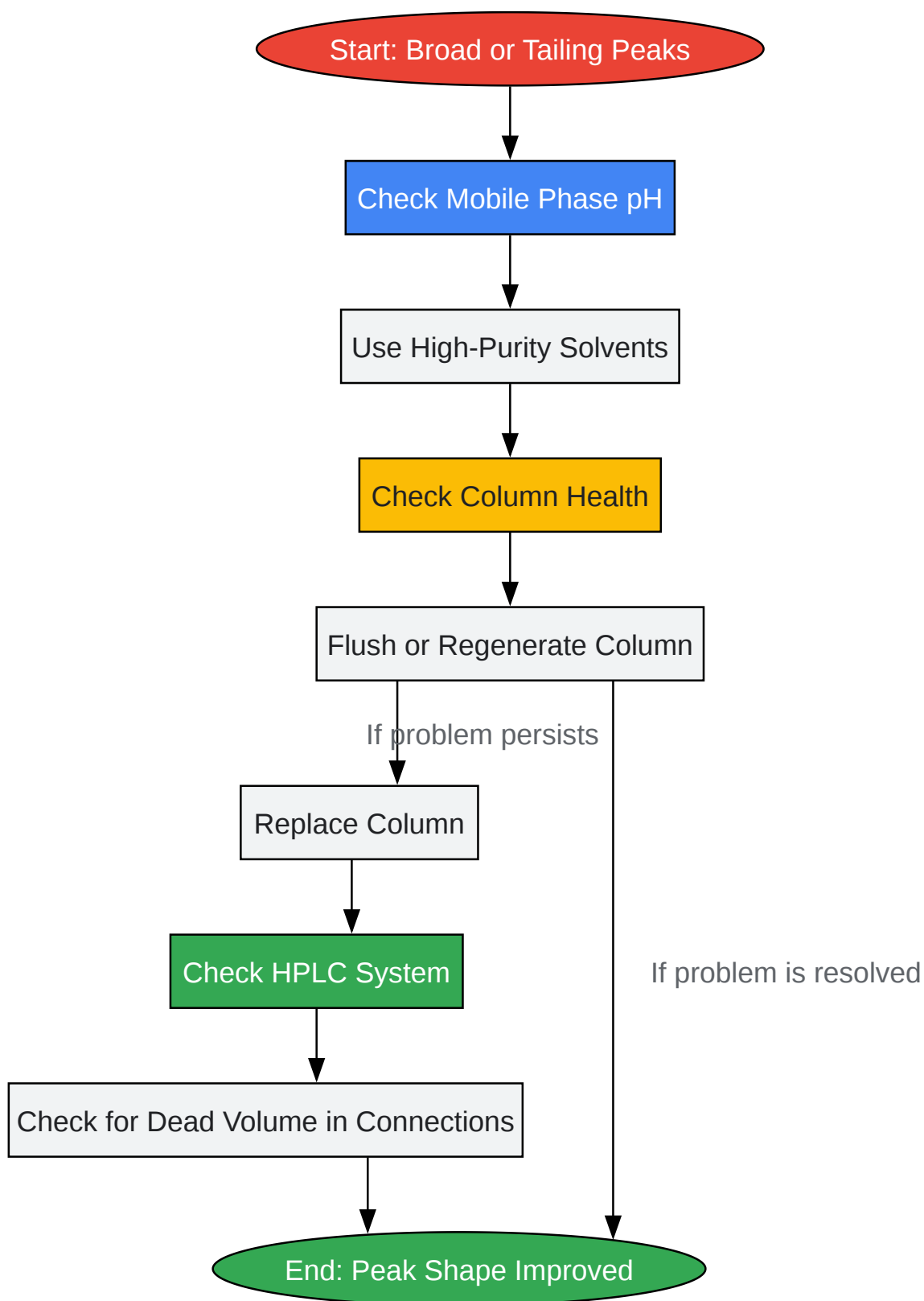
This section addresses specific issues you may encounter during your experiments, offering step-by-step guidance to resolve them.

Issue 1: Poor Resolution or Co-elution of Furanoid Isomer Peaks

Poor resolution is a frequent challenge when dealing with isomers due to their similar physicochemical properties.^{[1][2]} If your chromatogram shows overlapping or poorly separated peaks for furanoid isomers, follow these steps:

Troubleshooting Workflow for Poor Resolution





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References

- 1. Separation of Geometric Isomers Using Chromatographic Techniques [eureka.patsnap.com]
- 2. The Science and Strategy Behind Isomer Separation | RotaChrom [rotachrom.com]
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